

# Lead(II) Chloride: A Comprehensive Technical Guide for Researchers

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## Compound of Interest

Compound Name: *Lead chloride*

Cat. No.: *B025584*

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An in-depth examination of the properties, synthesis, and applications of Lead(II) Chloride ( $\text{PbCl}_2$ ), a pivotal inorganic compound in various scientific domains.

This technical guide provides a detailed overview of Lead(II) Chloride, also known by its IUPAC nomenclature as Lead(II) chloride, for researchers, scientists, and professionals in drug development. This document consolidates essential data, outlines experimental protocols, and presents logical workflows to facilitate its use in a laboratory setting.

## Core Chemical and Physical Properties

Lead(II) chloride is an inorganic compound with the chemical formula  $\text{PbCl}_2$ .<sup>[1][2]</sup> It presents as a white, odorless solid under ambient conditions and is poorly soluble in water.<sup>[1]</sup> Its natural mineral form is known as cotunnite.<sup>[1][3]</sup>

Property	Value
CAS Number	7758-95-4[1][4][5][6]
IUPAC Name	Lead(II) chloride[1][7]
Other Names	Lead dichloride, Plumbous chloride[1][4]
Molecular Formula	PbCl <sub>2</sub> [1][2][5]
Molar Mass	278.10 g/mol [1][4]
Appearance	White odorless solid[1][4]
Density	5.85 g/cm <sup>3</sup> [1][4]
Melting Point	501 °C (934 °F; 774 K)[1][4]
Boiling Point	950 °C (1,740 °F; 1,220 K)[1][4]
Solubility in water	0.99 g/100 mL (20 °C)[1][4]
Crystal Structure	Orthorhombic[1]

## Synthesis of Lead(II) Chloride

A common laboratory method for the synthesis of Lead(II) chloride involves the reaction of a soluble lead salt, such as lead(II) nitrate, with a chloride salt, like sodium chloride. This precipitation reaction yields solid Lead(II) chloride, which can then be isolated by filtration.

## Experimental Protocol: Precipitation of Lead(II) Chloride

Objective: To synthesize Lead(II) chloride via a precipitation reaction.

Materials:

- Lead(II) nitrate (Pb(NO<sub>3</sub>)<sub>2</sub>)
- Sodium chloride (NaCl)
- Distilled water

- Beakers
- Graduated cylinders
- Stirring rod
- Filter paper
- Funnel
- Drying oven

#### Procedure:

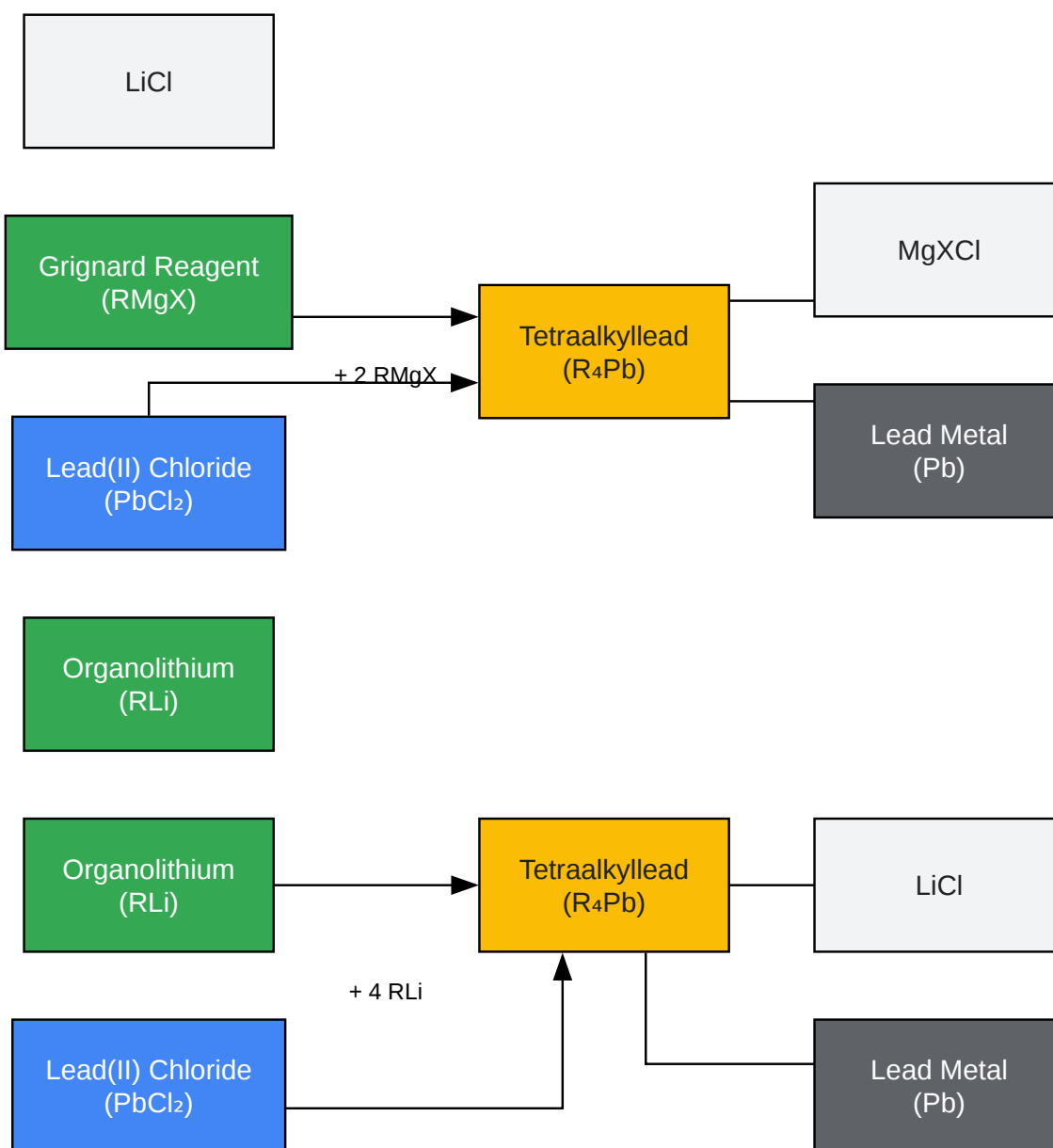
- Prepare a solution of lead(II) nitrate by dissolving a known mass of  $\text{Pb}(\text{NO}_3)_2$  in a measured volume of distilled water in a beaker.
- In a separate beaker, prepare a solution of sodium chloride by dissolving a stoichiometric amount of  $\text{NaCl}$  in distilled water.
- Slowly add the sodium chloride solution to the lead(II) nitrate solution while continuously stirring with a glass rod. A white precipitate of lead(II) chloride will form.
- Continue stirring for a few minutes to ensure the reaction goes to completion.
- Set up a filtration apparatus with a funnel and filter paper.
- Pour the mixture through the filter paper to collect the lead(II) chloride precipitate.
- Wash the precipitate with a small amount of cold distilled water to remove any soluble impurities.
- Carefully transfer the filter paper with the precipitate to a watch glass and place it in a drying oven at a low temperature (e.g., 60-80 °C) to dry the solid.
- Once completely dry, weigh the collected lead(II) chloride to determine the yield.

## Applications in Research and Development

Lead(II) chloride serves as a crucial precursor in the synthesis of various other lead compounds. It is particularly important in the field of organometallic chemistry for the synthesis of organolead compounds.<sup>[1]</sup>

## Synthesis of Organometallic Derivatives

Lead(II) chloride is a primary starting material for the synthesis of organometallic derivatives of lead, such as plumbocenes.<sup>[1]</sup> The alkylation of  $\text{PbCl}_2$  can be achieved using Grignard reagents or organolithium compounds.<sup>[1]</sup>



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Synthesis of Tetraalkyllead from Lead(II) Chloride.

## Safety and Handling

Lead(II) chloride is classified as a hazardous substance. It is harmful if swallowed or inhaled and is suspected of causing cancer.[2] It may also damage fertility or the unborn child and

cause damage to organs through prolonged or repeated exposure.[2][8] Appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat, should be worn when handling this compound. All work should be conducted in a well-ventilated area or a fume hood.

## Conclusion

Lead(II) chloride is a compound of significant interest in chemical research and development. Its well-defined properties and reactivity make it a valuable precursor for a range of applications, particularly in the synthesis of organometallic compounds. A thorough understanding of its characteristics and adherence to strict safety protocols are essential for its effective and safe utilization in a laboratory setting.

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